

# Muscomin: Uncharted Territory in Cosmetic Science

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## Compound of Interest

Compound Name: *Muscomin*

Cat. No.: *B1256285*

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Despite its identification as a unique homoflavonoid, the compound known as **Muscomin** currently has no documented applications within the field of cosmetic science. Extensive searches of scientific literature, patent databases, and commercial cosmetic ingredient listings have yielded no evidence of its use or investigation for skincare or other cosmetic purposes.

**Muscomin** is chemically identified as 5,8-dihydroxy-3-[(4-hydroxyphenyl)methyl]-6,7-dimethoxy-2,3-dihydrochromen-4-one, with the molecular formula C<sub>18</sub>H<sub>18</sub>O<sub>7</sub>.<sup>[1]</sup> While its chemical structure is known, its biological activities and potential effects on skin remain unexplored in publicly available research.

Currently, there are no available studies detailing its efficacy, safety profile, or mechanism of action in relation to dermatological or cosmetic applications. As a result, no quantitative data, experimental protocols, or established signaling pathways concerning **Muscomin**'s interaction with skin cells can be provided.

It is conceivable that **Muscomin** is a novel or proprietary compound under private research and development, with findings that are not yet in the public domain. It is also possible that the name "**Muscomin**" is a specific trade name or a less common synonym for a compound known by another designation.

For researchers, scientists, and drug development professionals interested in the potential cosmetic applications of novel flavonoids, the absence of information on **Muscomin** presents a greenfield opportunity for investigation. Future research could explore its potential antioxidant, anti-inflammatory, or anti-aging properties, which are common characteristics of flavonoids

utilized in the cosmetic industry. Such research would necessitate foundational in vitro and in vivo studies to establish a baseline of activity and safety.

Given the current lack of data, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams for **Muscomin** in cosmetic science is not feasible. Professionals seeking to work with this compound would need to conduct original research to determine its potential as a cosmetic ingredient.

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## References

- 1. Muscomin | C18H18O7 | CID 14427389 - PubChem [pubchem.ncbi.nlm.nih.gov]
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